

Technical Guide: Chemical and Biological Profile of YKAs3003

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YKAs3003

Cat. No.: B611888

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This document provides a comprehensive technical overview of the chemical properties, biological activity, and experimental characterization of **YKAs3003**, a novel inhibitor of bacterial β -ketoacyl-acyl carrier protein synthase III (KAS III).

Core Chemical Properties

YKAs3003 is a small molecule with the IUPAC name 4-Cyclohexyliminomethyl-benzene-1,3-diol.^[1] It is identified by the CAS Number 329180-48-5.^[1] The compound has a chemical formula of C₁₃H₁₇NO₂, a molecular weight of 219.28 g/mol, and an exact mass of 219.1259. ^[1] Elemental analysis shows it is composed of Carbon (71.21%), Hydrogen (7.81%), Nitrogen (6.39%), and Oxygen (14.59%).^[1] Physically, **YKAs3003** presents as a white to off-white solid powder.^[1]

Property	Value	Source
IUPAC Name	4-Cyclohexyliminomethyl-benzene-1,3-diol	[1]
CAS Number	329180-48-5	[1]
Chemical Formula	C13H17NO2	[1]
Molecular Weight	219.28 g/mol	[1]
Exact Mass	219.1259	[1]
Appearance	White to off-white solid powder	[1]
Purity	>98%	[1]
SMILES Code	OC1=CC=C(/C=N/C2CCCCC2)C(O)=C1	[1]
InChI Key	UGMBMYJAUTUEJB-NTEUORMPSA-N	[1]

Biological Activity and Mechanism of Action

YKAs3003 is a potent inhibitor of *Escherichia coli* β -ketoacyl-acyl carrier protein synthase III (ecKAS III), a key enzyme in the bacterial fatty acid synthesis pathway.[\[2\]](#) This pathway is essential for bacterial survival, making KAS III a target for novel antimicrobial agents. By inhibiting this enzyme, **YKAs3003** disrupts the production of necessary fatty acids, leading to an antibacterial effect. This is demonstrated by its minimal inhibitory concentration (MIC) values, which range from 128 to 256 μ g/mL against a variety of bacteria.[\[2\]](#)

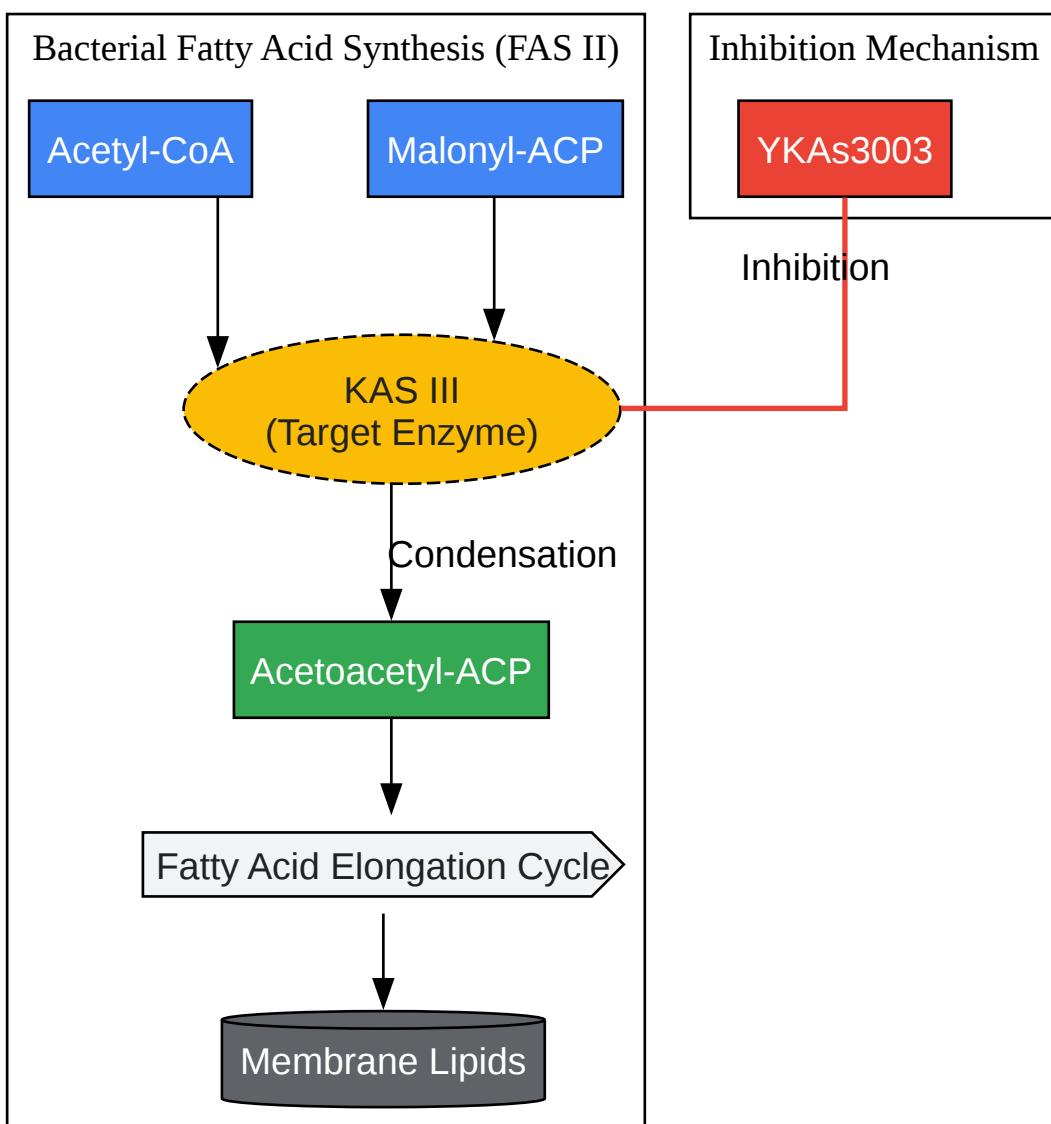
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Figure 1: Inhibition of the Bacterial Fatty Acid Synthesis Pathway by **YKAs3003**.

Experimental Protocols

The characterization of **YKAs3003** involves several key experimental procedures. Below are detailed methodologies for two such core experiments.

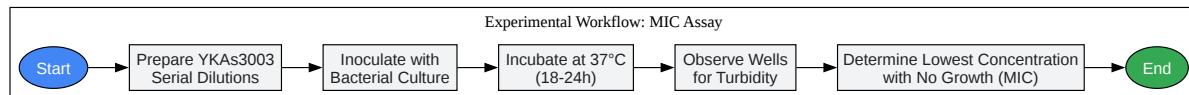
This assay quantitatively measures the inhibitory effect of **YKAs3003** on the activity of the KAS III enzyme.

- Objective: To determine the IC₅₀ value of **YKAs3003** against ecKAS III.

- Materials:
 - Purified ecKAS III enzyme
 - Acetyl-CoA (substrate)
 - Malonyl-ACP (substrate)
 - DTNB (5,5'-dithiobis-(2-nitrobenzoic acid))
 - **YKAs3003** stock solution (in DMSO)
 - Assay buffer (e.g., 100 mM Tris-HCl, pH 8.0)
 - 96-well microplate
 - Microplate reader
- Procedure:
 - Prepare serial dilutions of **YKAs3003** in the assay buffer.
 - In a 96-well plate, add the purified ecKAS III enzyme to each well.
 - Add the diluted **YKAs3003** or DMSO (vehicle control) to the respective wells.
 - Incubate the plate for 15 minutes at room temperature to allow for inhibitor binding.
 - Initiate the enzymatic reaction by adding the substrates, Acetyl-CoA and Malonyl-ACP.
 - The reaction releases Coenzyme A (CoA-SH), which reacts with DTNB to produce a yellow-colored product.
 - Monitor the change in absorbance at 412 nm over time using a microplate reader.
 - Calculate the rate of reaction for each inhibitor concentration.
 - Plot the reaction rate against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC50 value.

This assay determines the lowest concentration of **YKAs3003** that prevents visible growth of a target bacterium.

- Objective: To determine the antibacterial efficacy of **YKAs3003**.
- Materials:
 - **YKAs3003** stock solution
 - Bacterial strain (e.g., *E. coli*)
 - Cation-adjusted Mueller-Hinton Broth (MHB)
 - 96-well microplate
 - Bacterial inoculum standardized to 5×10^5 CFU/mL
 - Incubator
- Procedure:
 - Perform a two-fold serial dilution of **YKAs3003** across the wells of a 96-well plate using MHB.
 - Add the standardized bacterial inoculum to each well. Include a positive control (no inhibitor) and a negative control (no bacteria).
 - Incubate the plate at 37°C for 18-24 hours.
 - After incubation, visually inspect the wells for turbidity (bacterial growth).
 - The MIC is defined as the lowest concentration of **YKAs3003** in which no visible growth is observed.



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Figure 2: General workflow for the Minimum Inhibitory Concentration (MIC) assay.

Storage and Handling

YKAs3003 should be stored under specific conditions to maintain its stability. For short-term storage (days to weeks), it is recommended to keep it in a dry, dark place at 0 - 4°C.[1] For long-term storage (months to years), it should be kept at -20°C.[1] The compound is shipped under ambient temperature as a non-hazardous chemical.[1]

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References

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